

# Boc-Asp-Ofm handling and storage guidelines

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

Get Quote

## Chemical Profile & Storage Guidelines

The table below summarizes the fundamental identification and storage information for **Boc-Asp-Ofm** gathered from the search results.

Property	Details
CAS Number	117014-32-1 (most common) or 129046-87-3 [1] [2] [3]
Molecular Formula	C <sub>23</sub> H <sub>25</sub> NO <sub>6</sub> [1] [2] [3]
Molecular Weight	411.45 g/mol [2] [3]
Appearance	Off-white to white powder [4]
Storage Temperature	-20°C [1] [3], 2-8°C [2] [4]
Other Storage Conditions	Desiccate, away from light [3] [4]

## Frequently Asked Questions (FAQs)

### General Handling & Storage

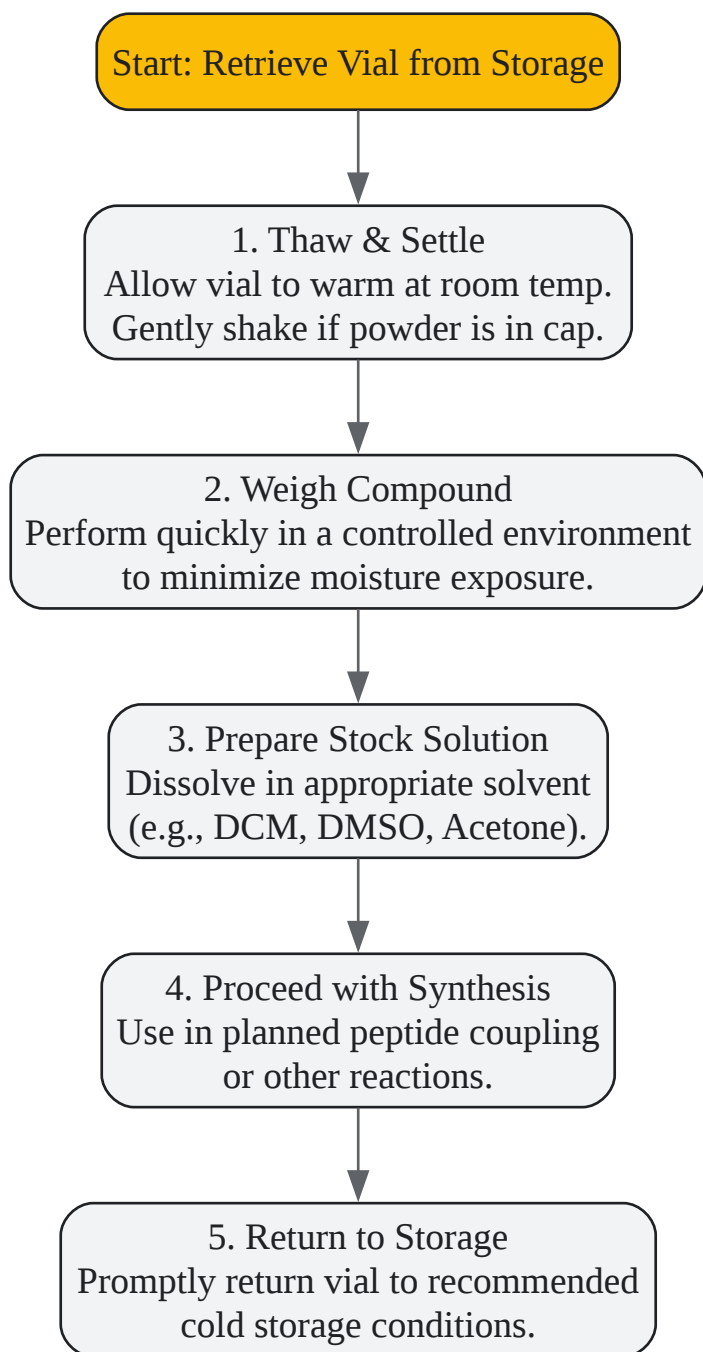
- **Q1: What is the most critical aspect of storing Boc-Asp-Ofm?** Temperature control is paramount. The compound requires storage at low temperatures, with recommendations for either  $-20^{\circ}\text{C}$  or a refrigerated  $2-8^{\circ}\text{C}$  [1] [2] [3]. Storing it in a desiccator at the recommended temperature is the best practice to maintain stability [3].
- **Q2: How should I handle Boc-Asp-Ofm before use?** The product is a solid powder. If the compound appears to have adhered to the cap or neck of the vial after shipping, gently shake the vial to make it fall to the bottom before opening to prevent loss and contamination [3].
- **Q3: What are the known solubility properties of Boc-Asp-Ofm?** It is reported to be soluble in a range of common organic solvents, including **Chloroform ( $\text{CHCl}_3$ )**, **Dichloromethane (DCM)**, **Ethyl Acetate**, **Dimethyl Sulfoxide (DMSO)**, and **Acetone** [3]. This information is crucial for planning synthesis reactions.

## Troubleshooting

- **Q4: I am observing low yields in my coupling reactions using Boc-Asp-Ofm. What could be the issue?** While the search results do not provide direct troubleshooting for this, a key factor could be the age and purity of the compound. Boc-protected amino acids can degrade if not stored properly. Ensure that the material has been stored desiccated at  $-20^{\circ}\text{C}$  and that its purity is verified by HPLC or TLC before use in critical synthetic steps [4].

## Experimental Workflow for Handling

For a typical workflow when handling **Boc-Asp-Ofm** in the lab, you can follow this procedure. Note that specific steps like weighing and reaction setup are standard organic chemistry practices.



[Click to download full resolution via product page](#)

## A Note on Information Limitations

The search results provide a solid foundation for basic storage but lack detailed experimental protocols, degradation profiles, or specific stability data under various conditions (e.g., pH, aqueous solutions). For

critical research applications, you may need to:

- **Consult Primary Literature:** The synthetic procedures cited in [1] can offer insights into how the compound behaves in reactions.
- **Refer to General Boc-Chemistry:** The principles of handling Boc-protected amino acids, as discussed in [5], are applicable. For instance, Boc groups are stable to bases but are cleaved under anhydrous acidic conditions.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - Boc ( asp )-oh | CAS#:117014-32-1 | Chemsrvc ofm [chemsrc.com]
2. - BOC - ASP | 129046-87-3 OFM [chemicalbook.com]
3. - Boc ( Asp )-OH | CAS:117014-32-1 | High... | Manufacturer BioCrick Ofm [biocrick.com]
4. - Boc ( Asp )-OH CAS 117014-32-1 Watson International Limited Ofm [watson-int.com]
5. -Protected Amino Groups Boc [organic-chemistry.org]

To cite this document: Smolecule. [Boc-Asp-Ofm handling and storage guidelines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b589991#boc-asp-ofm-handling-and-storage-guidelines>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)